

# Essential Safety and Operational Guidance for Handling 2,2-Dimethylhexanoic Acid

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## Compound of Interest

Compound Name: 2,2-Dimethylhexanoic acid

Cat. No.: B155519

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides essential, immediate safety and logistical information for the use of **2,2-Dimethylhexanoic acid**, including personal protective equipment (PPE), operational protocols, and disposal plans.

## Chemical Identity and Hazards

- Chemical Name: **2,2-Dimethylhexanoic acid**
- CAS Number: 813-72-9
- Molecular Formula: C<sub>8</sub>H<sub>16</sub>O<sub>2</sub>
- Primary Hazards: Causes severe skin burns and eye damage, may be corrosive to metals.  
[\[1\]](#)

## Quantitative Data Summary

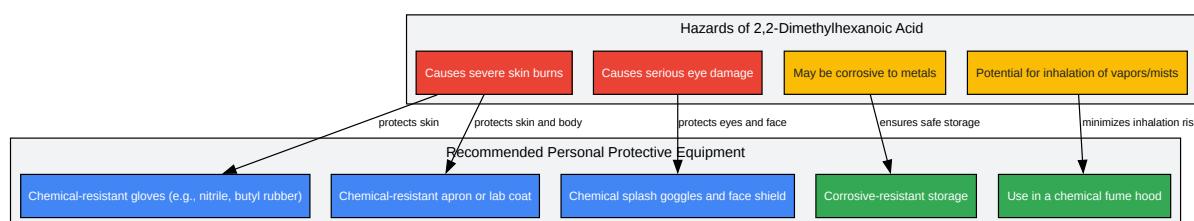
The following table summarizes key quantitative data for **2,2-Dimethylhexanoic acid**.

Property	Value	Source(s)
Molecular Weight	144.21 g/mol	[2]
Boiling Point	122 °C at 18 mmHg	[3]
Flash Point	103 °C	[2][3]
Specific Gravity	0.91 (20/20 °C)	[3]
Refractive Index	1.43	[2]
Occupational Exposure Limits (OELs)	No specific exposure standards are available.	[4][5]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate the risks associated with handling **2,2-Dimethylhexanoic acid**. The following diagram illustrates the relationship between the chemical's hazards and the recommended PPE.

Figure 1. Hazard-Based PPE Selection for 2,2-Dimethylhexanoic Acid



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Caption: Figure 1 illustrates the direct countermeasures provided by specific PPE and engineering controls against the primary hazards of **2,2-Dimethylhexanoic acid**.

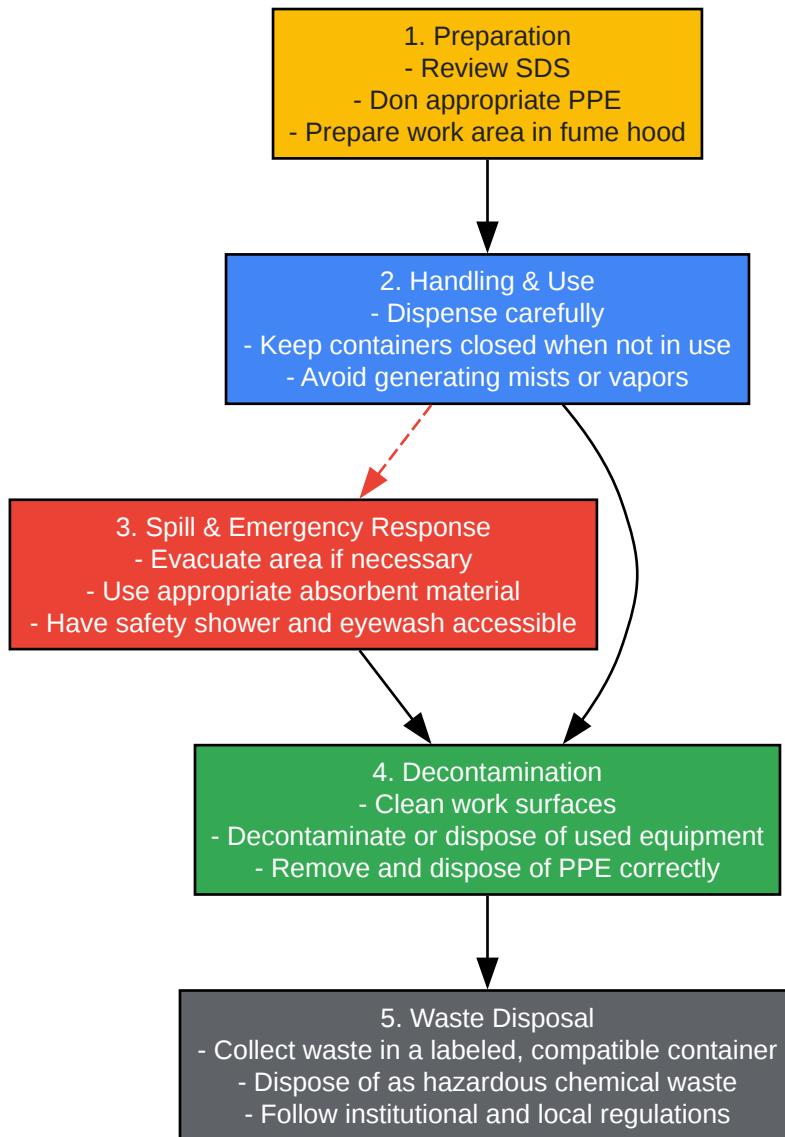
## Detailed PPE Specifications:

- Eye and Face Protection: Always wear chemical splash goggles that meet EN 166 or NIOSH standards. For operations with a higher risk of splashing, a face shield should be used in addition to goggles.
- Skin Protection:
  - Gloves: Use chemical-resistant gloves, such as nitrile or butyl rubber. Inspect gloves for any signs of degradation or puncture before use and dispose of contaminated gloves properly.
  - Protective Clothing: Wear a chemically resistant apron or a lab coat. For larger quantities or more hazardous operations, a full chemical suit may be necessary.
- Respiratory Protection: Handle **2,2-Dimethylhexanoic acid** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#) If a fume hood is not available or if there is a risk of exceeding exposure limits, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

## Operational and Disposal Plans

Adherence to a strict operational workflow is crucial for safety. The following diagram outlines the step-by-step process for handling **2,2-Dimethylhexanoic acid** from preparation to disposal.

Figure 2. Safe Handling Workflow for 2,2-Dimethylhexanoic Acid

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Caption: Figure 2 provides a procedural workflow for the safe handling of **2,2-Dimethylhexanoic acid**, encompassing all stages from initial preparation to final disposal.

## Experimental Protocols

### General Handling Procedures:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure that a safety shower and eyewash station are readily accessible.[\[6\]](#) Prepare your workspace in a

designated area, preferably within a chemical fume hood.

- Handling:

- Wear the appropriate PPE as detailed above.
- When transferring or pouring, do so slowly and carefully to avoid splashing.
- Keep containers tightly closed when not in use.[\[2\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong bases and oxidizing agents.[\[2\]](#)[\[7\]](#) Use corrosive-resistant containers for storage.[\[3\]](#)

- Spill Response:

- In case of a small spill, use an inert absorbent material (e.g., sand, vermiculite) to contain it.
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Do not allow the chemical to enter drains or waterways.[\[7\]](#)[\[8\]](#)

- First Aid:

- Skin Contact: Immediately remove contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes.[\[2\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[8\]](#) Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)

Disposal Plan:

- All waste containing **2,2-Dimethylhexanoic acid** must be treated as hazardous waste.

- Collect waste in a clearly labeled, sealed, and compatible container.
- Dispose of the waste through a licensed professional waste disposal service in accordance with all local, state, and federal regulations.[\[2\]](#)[\[3\]](#)[\[8\]](#) Do not dispose of it down the drain.

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